

# Technical Support Center: C.I. 10005 (Naphthol Green B)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Mordant Green 4

Cat. No.: B576755

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This technical support center provides researchers, scientists, and drug development professionals with detailed guidance on using eco-friendly mordants with C.I. 10005 (also known as Naphthol Green B or Acid Green 1).

## Frequently Asked Questions (FAQs)

Q1: What is C.I. 10005 and on which fibers can it be used?

A1: C.I. 10005, or Naphthol Green B, is a water-soluble acid dye.<sup>[1][2]</sup> It is technically a coordination complex of iron, where the iron is bound to a sulfonated nitroso-naphthol ligand.<sup>[1]</sup> It is primarily used for dyeing protein-based fibers such as wool and silk, as well as nylon.<sup>[2]</sup> In biomedical research, it is also used as a histological stain for collagen and animal tissue.<sup>[1][2]</sup>

Q2: Is a mordant necessary when using C.I. 10005?

A2: Naphthol Green B is a pre-metallized dye, meaning it already contains iron as a central component of its molecular structure.<sup>[1]</sup> Because of this, it can bind to fibers like wool without a mordant. However, using a mordant is a common practice to alter the final shade, improve color depth, and enhance wash and lightfastness properties.<sup>[3][4]</sup>

Q3: What are recommended eco-friendly mordants for use with C.I. 10005?

A3: For protein fibers, the most common and safest eco-friendly mordants are aluminum salts and plant-based tannins.<sup>[5][6][7]</sup>

- Alum (Potassium Aluminum Sulfate): This is the most widely used mordant for protein fibers. It is considered non-toxic when handled properly and is effective at brightening colors and improving fastness.[\[5\]](#)[\[8\]](#)[\[9\]](#)
- Tannins (e.g., from Myrobalan, Oak Galls): These are plant-derived compounds that can act as a mordant on their own or as a pre-treatment before using alum.[\[10\]](#)[\[11\]](#) Tannins can impart a subtle yellow or tan background color to the fiber, which will modify the final green shade.[\[11\]](#)[\[12\]](#)
- Iron (Ferrous Sulfate): While sometimes considered a natural mordant, it should be used with caution. Iron is known to "sadden" or darken colors, which would likely shift the bright green of C.I. 10005 to a duller, olive, or brownish-green.[\[3\]](#)[\[11\]](#) Given that C.I. 10005 is already an iron complex, the effects of adding more iron would require experimental validation.

Q4: How do different mordants affect the final color and fastness?

A4: The choice of mordant can significantly influence the final outcome.[\[4\]](#)

- Alum typically yields clear, bright colors and is a good choice for achieving a true green with Naphthol Green B.[\[9\]](#)
- Tannins will add a warm, yellowish, or brownish undertone. A myrobalan pre-treatment followed by an alum mordant may result in a slightly warmer, more olive-toned green.[\[11\]](#)
- Iron will almost certainly darken and dull the shade, pushing it towards grey-green or brown.[\[11\]](#) In terms of fastness, mordants generally improve the resistance of the dye to fading from washing and light exposure.[\[5\]](#)[\[6\]](#) The type of mordant has been shown to have a greater influence on lightfastness than the dye itself in some cases.[\[4\]](#)

## Troubleshooting Guide

Q5: Why is the color on my fabric splotchy or uneven?

A5: Uneven dyeing, or poor "leveling," can be caused by several factors:

- **Adding the Acid Too Early:** Acid dyes require heat and an acidic environment to fix to the fiber. If the acid (like vinegar or citric acid) is added to the dyebath before the fiber has had time to absorb the dye solution evenly, the dye will strike too quickly on the areas it first contacts, resulting in darker patches.[\[13\]](#) It is best to allow the fiber to circulate in the warm dye solution for 5-10 minutes before gradually adding the acid.[\[13\]](#)
- **Heating the Dyebath Too Quickly:** A gradual increase in temperature allows the dye to penetrate the fiber uniformly. Rapid heating can cause the dye to fix on the surface of the material before it is evenly distributed.[\[13\]](#) A heating rate of 1–2°C per minute is recommended.[\[14\]](#)
- **Insufficient Agitation:** Gentle and frequent stirring or rotation of the material is crucial, especially during the initial phase of dyeing, to ensure all parts of the fiber are equally exposed to the dye.[\[13\]](#)
- **Improper Mordanting:** Clumps of undissolved mordant can create spots on the fiber that will absorb dye differently. Ensure the mordant is fully dissolved before adding the fiber to the mordant bath.[\[9\]](#)

Q6: The dyebath is still deeply colored after the experiment. What went wrong?

A6: This is known as poor dye exhaustion. Potential causes include:

- **Incorrect pH:** The dyebath may not be acidic enough. The acid is essential for the dye to bind to the protein fibers. You can test the pH and, if necessary, add more acid (vinegar or citric acid) to help fix the remaining dye.[\[15\]](#)
- **Insufficient Heat or Time:** Acid dyes require a specific temperature (typically simmering, around 82-87°C or 180-190°F) to be maintained for a sufficient duration (30-60 minutes) for the fixation reaction to complete.[\[16\]](#)[\[17\]](#)
- **Excessive Amount of Dye:** If you use too much dye for the weight of fiber (WOF), there may not be enough available sites on the fiber for all the dye molecules to attach. The excess dye will remain in the water.[\[15\]](#)

Q7: My final color is a dull brownish-green instead of the expected bright green. Why?

A7: An unexpected color shift towards a duller or "saddened" shade is typically caused by contamination with iron.

- Use of an Iron Pot: Dyeing in an iron pot can cause the iron to react with the dye, modifying the color. Always use non-reactive pots made of stainless steel or enamel.[\[18\]](#)
- Use of an Iron Mordant: If you used ferrous sulfate as a mordant, this is the expected result. Iron shifts most colors to darker, sadder tones.[\[11\]](#)
- Water Source: If your water source has a high iron content, this could also influence the final shade.

## Data Presentation

The following table summarizes recommended concentrations for common eco-friendly mordants, calculated as a percentage of the Weight of Fiber (% WOF).

Mordant Type	Recommended Concentration (% WOF)	Target Fiber	Typical Effect on Naphthol Green B	Notes
Alum (Potassium Aluminum Sulfate)	12% - 20%	Wool, Silk	Bright, clear green	A higher percentage may result in a deeper shade. <a href="#">[8]</a> <a href="#">[9]</a> Can be used with 6% WOF Cream of Tartar to keep wool fibers soft. <a href="#">[8]</a>
Tannin (Myrobalan)	15% - 20%	Wool, Silk, Cotton	Warm, buttery yellow-green	Used as a pre-mordant before alum. Imparts its own pale yellow color. <a href="#">[10]</a> <a href="#">[11]</a>
Tannin (Oak Gall)	6% - 8%	Wool, Silk, Cotton	Clear, slightly tan-green	One of the clearest tannins, imparting less background color than myrobalan. <a href="#">[11]</a>
Iron (Ferrous Sulfate)	~3%	Wool, Silk	"Saddened" olive or brownish-green	Use with care, as it can make protein fibers brittle and will significantly alter the color. <a href="#">[3]</a> <a href="#">[11]</a>

Note: Specific colorfastness data (e.g., lightfastness or washfastness ratings) for C.I. 10005 with these specific mordants requires dedicated laboratory testing and is not available in the cited literature. However, the use of a mordant is generally accepted to improve these properties.[\[6\]](#)

## Experimental Protocols

### Protocol 1: Scouring Protein Fibers (Wool/Silk)

Purpose: To clean the fibers of any dirt, oils, or residues to ensure even mordant and dye uptake.

- Weigh the dry fiber that you intend to dye. This is the "Weight of Fiber" (WOF). All subsequent calculations will be based on this weight.
- Fill a non-reactive pot with enough water to allow the fibers to move freely.
- Add a pH-neutral soap.
- Submerge the fibers in the water and slowly raise the temperature to a simmer (do not boil).
- Hold at a simmer for approximately 1 hour.
- Allow the water to cool completely before removing the fibers to avoid thermal shock, which can cause felting in wool.
- Rinse the fibers thoroughly with water of the same temperature until the water runs clear.

### Protocol 2: Pre-mordanting with Alum (Hot Method)

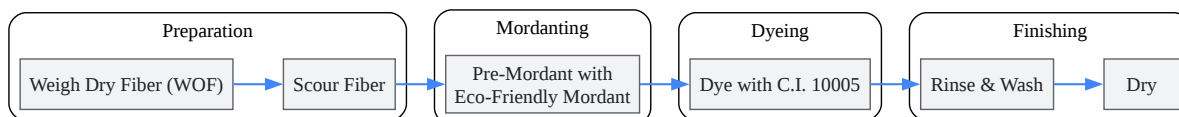
- For every 100g of dry fiber, measure 12-20g of alum (potassium aluminum sulfate).[8]
- In a separate cup, dissolve the alum powder in a small amount of hot water, ensuring there are no lumps.[9][16]
- Fill a large, non-reactive pot with enough room-temperature water to cover the fibers. Add the dissolved alum solution to the pot and stir well.[8]
- Add the scoured, wet fibers to the mordant bath.[3]
- Slowly heat the pot to 82-87°C (180-190°F). Do not boil.[16]

- Maintain this temperature for one hour, gently rotating the fibers occasionally to ensure even uptake.[\[3\]](#)[\[16\]](#)
- Turn off the heat and allow the fibers to cool in the mordant bath. For deeper shades, you can leave them to cool overnight.[\[8\]](#)
- Remove the fibers. You can proceed directly to dyeing or rinse them lightly and dry them for later use.[\[3\]](#)

#### Protocol 3: Dyeing with C.I. 10005

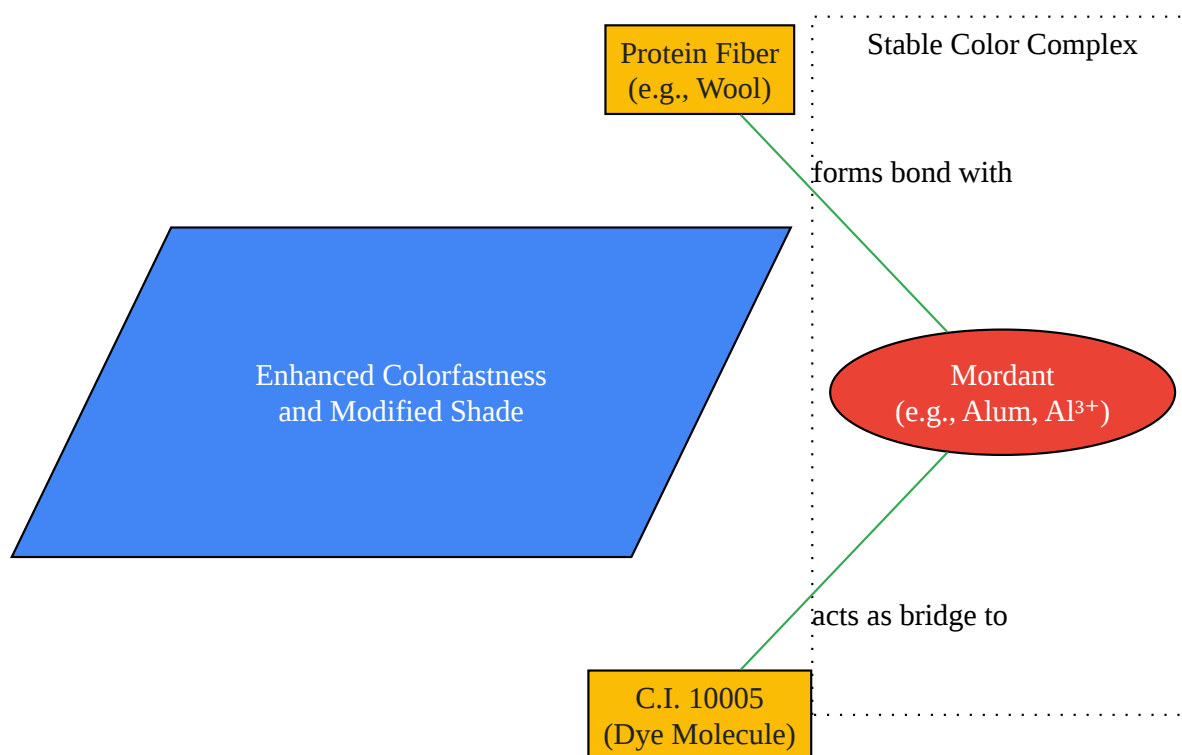
- Calculate the amount of dye powder needed based on your desired depth of shade (e.g., 1.5-2% WOF for a medium shade).[\[19\]](#)
- In a separate container, pre-dissolve the dye powder in a cup of hot water. Stir until fully dissolved to prevent spots.[\[13\]](#)
- Fill a non-reactive dye pot with enough water for the fibers to move freely and add the dissolved dye solution.
- Add the wet, mordanted fibers to the dyebath.
- Slowly raise the temperature to a simmer (82-87°C), stirring gently. Allow the fiber to move in the dyebath for 10 minutes before adding any acid.[\[13\]](#)
- After 10 minutes, add the acid. For every 1 lb (454g) of fiber, add approximately 1/4 cup of white vinegar or 1 tablespoon of citric acid.[\[19\]](#)
- Maintain the temperature and stir frequently for 30 to 60 minutes. The dyebath should gradually become clearer as the dye exhausts onto the fiber.[\[19\]](#)
- Turn off the heat and let the fiber cool slowly in the dyebath.
- Once cool, remove the fiber and wash with a pH-neutral detergent and warm water to remove any excess dye. Rinse until the water runs clear.[\[19\]](#)
- Hang to dry away from direct sunlight.

## Visualizations



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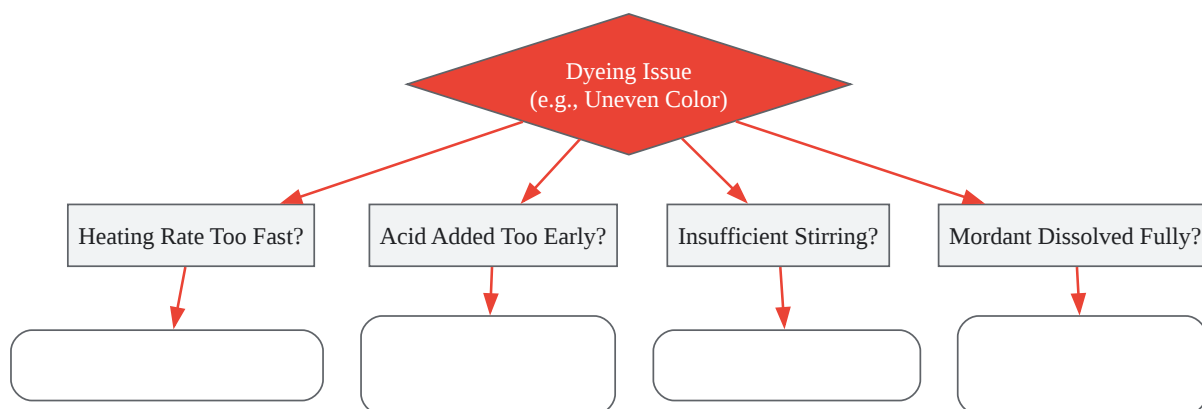
Caption: Experimental workflow from fiber preparation to the finished dyed product.



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Caption: Chemical interaction pathway showing the mordant as a bridge between the dye and fiber.





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Caption: Troubleshooting logic for diagnosing the cause of uneven dyeing results.

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- To cite this document: BenchChem. [Technical Support Center: C.I. 10005 (Naphthol Green B)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b576755#eco-friendly-mordants-for-use-with-c-i-10005]

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